

The Impact of CDK2 Degradar 5 on Cell Cycle Progression: A Technical Guide

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Compound of Interest

Compound Name: CDK2 degrader 5

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Introduction

Cyclin-dependent kinase 2 (CDK2) is a critical regulator of cell cycle progression, particularly at the G1/S transition. Its dysregulation is a hallmark of various cancers, making it a compelling target for therapeutic intervention. Targeted protein degradation, utilizing technologies such as proteolysis-targeting chimeras (PROTACs) and molecular glues, has emerged as a powerful strategy to eliminate pathogenic proteins like CDK2. This technical guide provides an in-depth overview of the effects of **CDK2 degrader 5**, a representative CDK2-targeting molecular glue degrader, on cell cycle progression. This document outlines the core mechanism of action, presents quantitative data from relevant studies, details key experimental protocols, and provides visual representations of signaling pathways and experimental workflows. While specific data for a compound commercialized as "**CDK2 degrader 5**" is limited in the public domain, this guide draws upon data from closely related CDK2 molecular glue degraders developed by Monte Rosa Therapeutics, the originator of the patent associated with "**CDK2 degrader 5**".

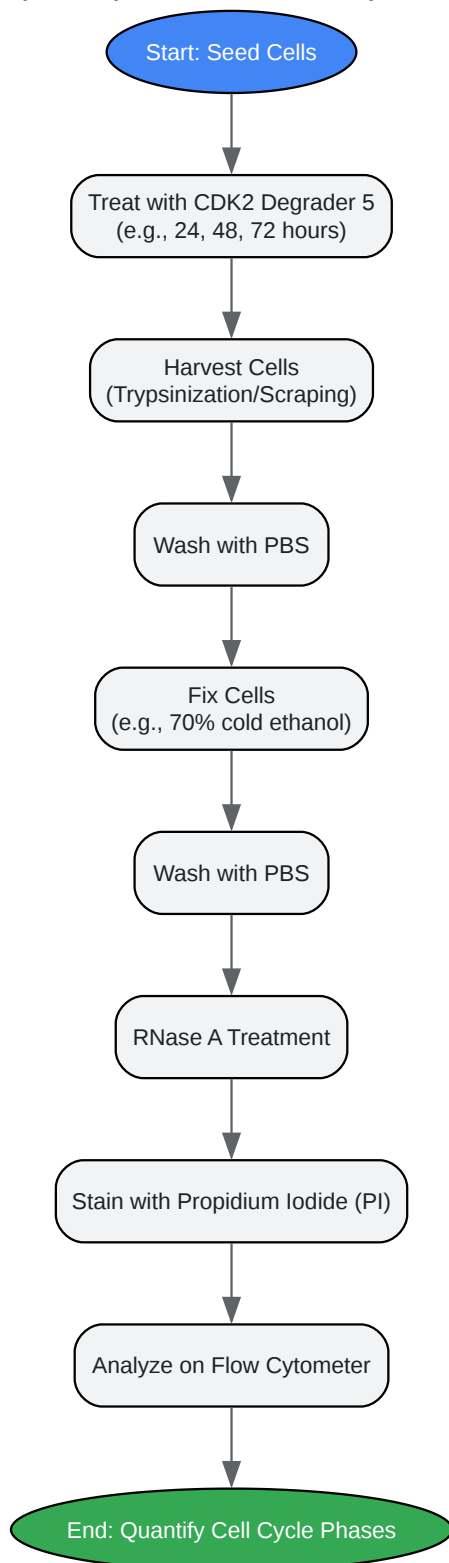
Mechanism of Action: Inducing Cell Cycle Arrest through Targeted CDK2 Degradation

CDK2, in complex with its regulatory partners Cyclin E and Cyclin A, phosphorylates key substrates to drive the cell cycle from the G1 to the S phase. A primary target of the Cyclin

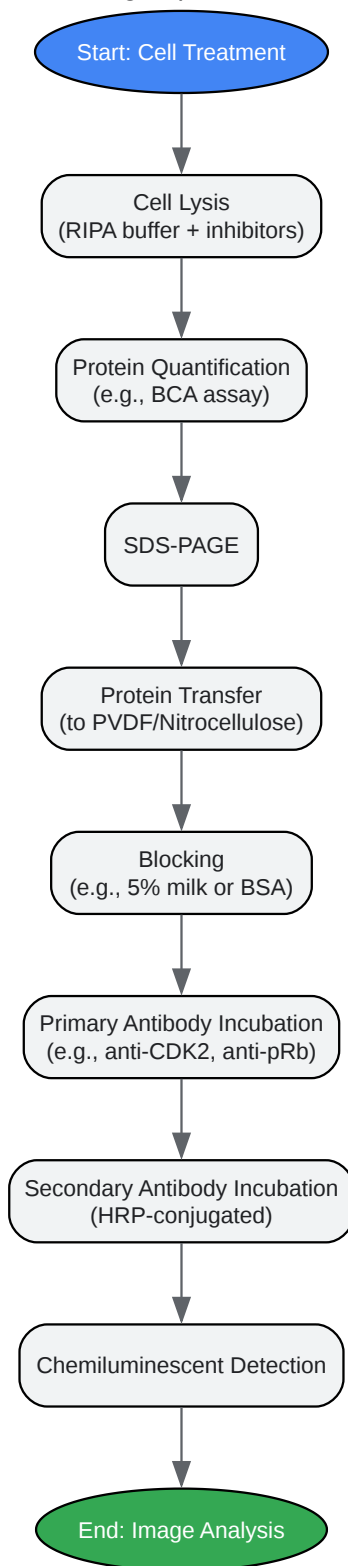
E/CDK2 complex is the Retinoblastoma protein (Rb). Phosphorylation of Rb by Cyclin E/CDK2 leads to the release of the E2F transcription factor, which in turn activates the transcription of genes required for DNA replication and S-phase entry.

CDK2 degraders, such as the molecular glue "**CDK2 degrader 5**," function by inducing the proximity of CDK2 to an E3 ubiquitin ligase, typically Cereblon (CRBN). This induced proximity leads to the polyubiquitination of CDK2, marking it for degradation by the proteasome. The subsequent depletion of the CDK2 protein prevents the phosphorylation of Rb, keeping E2F in its inhibited state. This ultimately blocks the G1/S transition, leading to a G1 phase cell cycle arrest and a halt in cell proliferation. Some studies have also reported an S-phase arrest, suggesting the effect may be cell-line or compound-specific[1].

Flow Cytometry Workflow for Cell Cycle Analysis



Western Blotting Experimental Workflow

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References

- 1. CDK2 degradation inducers disclosed in Monte Rosa patent | BioWorld [bioworld.com]
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